

# Application Notes and Protocols for Salvizol in Endodontic Research and Clinical Use

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## Compound of Interest

Compound Name: Salvizol

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For: Researchers, scientists, and dental professionals in drug development and clinical endodontics.

Subject: Recommended Concentrations and Protocols for the Application of **Salvizol** Formulations in Clinical and Research Settings.

Introduction: The name "**Salvizol**" has been associated with endodontic irrigation solutions with differing compositions. Historically, **Salvizol** referred to a formulation containing bisdequalinium acetate, a quaternary ammonium compound with antiseptic properties.[1][2][3] More recently, the commercially available product is **Salvizol**™ E.D.T.A., a chelating agent containing 17% ethylenediaminetetraacetic acid (EDTA).[4] It is critical to distinguish between these two formulations as their mechanisms of action and recommended applications differ significantly. These notes provide detailed information on both formulations for use in research and clinical protocols.

## Part 1: Salvizol (Bisdequalinium Acetate Formulation)

### Composition and Mechanism of Action

**Salvizol**, in its historical formulation, is a chemotherapeutic agent with bisdequalinium acetate as its active ingredient.[1][3] This quaternary ammonium compound exhibits a broad spectrum of bactericidal activity.[3] Its mechanism of action involves disrupting the cell membranes of microorganisms, leading to cell lysis. Additionally, it was reported to have some capacity to

dissolve the organic dentin matrix.[3] A related product, Solvidont, was based on **Salvizol** and contained bis-dequalinium acetate in various concentrations for use as a working solution, irrigation solution, and intracanal medication paste.[2]

## Recommended Concentrations for In Vitro and Preclinical Studies

Published literature from the 1980s suggests optimal concentrations for bisdequalinium acetate-based **Salvizol** as a root canal irrigant. These concentrations were primarily evaluated for their antimicrobial efficacy and biocompatibility in preclinical settings.

Formulation	Active Ingredient	Recommended Concentration	Application	Reference
Salvizol	Bisdequalinium Acetate	0.6%	Root Canal Irrigant	[2]
Solvidont	Bis-dequalinium Acetate	0.5%	Working Solution / Intracanal Medication Paste	[2]
Solvidont	Bis-dequalinium Acetate	0.05% - 0.125%	Irrigation Solution	[2]

## Experimental Protocol: In Vitro Antimicrobial Efficacy Study

This protocol outlines a method to assess the antimicrobial activity of a bisdequalinium acetate-based **Salvizol** formulation against common endodontic pathogens.

Objective: To determine the minimum inhibitory concentration (MIC) and minimum bactericidal concentration (MBC) of **Salvizol** against *Enterococcus faecalis*.

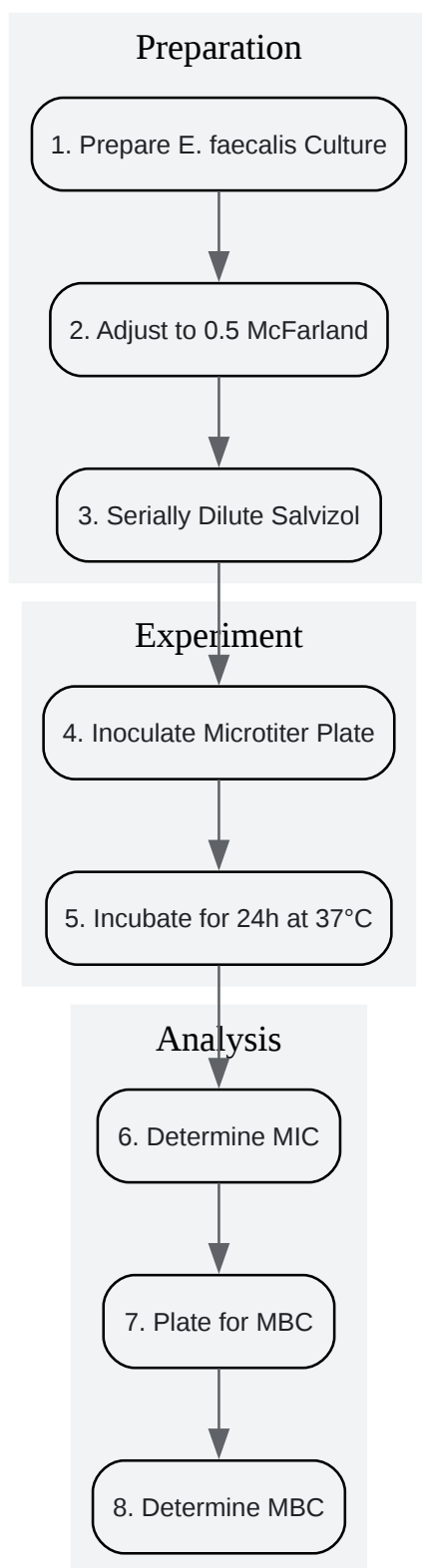
Materials:

- **Salvizol** (0.6% bisdequalinium acetate)
- *Enterococcus faecalis* (ATCC 29212)

- Brain Heart Infusion (BHI) broth and agar
- 96-well microtiter plates
- Spectrophotometer
- Sterile saline

Procedure:

- Bacterial Culture Preparation: Inoculate *E. faecalis* in BHI broth and incubate for 18-24 hours at 37°C. Adjust the bacterial suspension to a 0.5 McFarland standard.
- Serial Dilution: Perform a two-fold serial dilution of the 0.6% **Salvizol** solution in BHI broth in a 96-well plate.
- Inoculation: Add the adjusted bacterial suspension to each well. Include positive (bacteria, no **Salvizol**) and negative (broth only) controls.
- Incubation: Incubate the microtiter plate at 37°C for 24 hours.
- MIC Determination: The MIC is the lowest concentration of **Salvizol** that inhibits visible bacterial growth.
- MBC Determination: Plate aliquots from the wells with no visible growth onto BHI agar plates. The MBC is the lowest concentration that results in no colony formation after 24 hours of incubation.



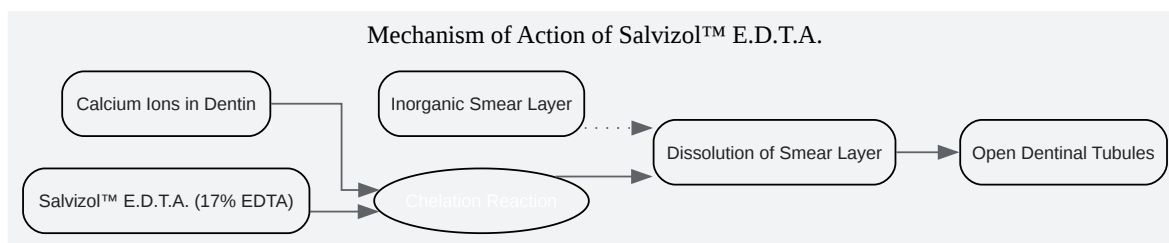
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Workflow for Antimicrobial Efficacy Testing.

## Part 2: Salvizol™ E.D.T.A. (17% EDTA Formulation)

### Composition and Mechanism of Action

**Salvizol™ E.D.T.A.** is a root canal irrigant with a primary active ingredient of 17% ethylenediaminetetraacetic acid (EDTA).[4] Its primary function is to act as a chelating agent. EDTA binds to calcium ions in the dentin, forming a soluble calcium chelate.[4] This action effectively removes the inorganic component of the smear layer, which is a layer of debris created during canal instrumentation.[4] The removal of the smear layer unblocks dentinal tubules, allowing for better penetration of disinfectants and improved adhesion of obturation materials.[4]



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Chelating Action of **Salvizol™ E.D.T.A.**

## Recommended Concentration for Clinical Studies

The standard and recommended concentration for **Salvizol™ E.D.T.A.** in clinical applications and studies is consistent with other EDTA-based root canal irrigants.

Product	Active Ingredient	Recommended Concentration	Application
Salvizol™ E.D.T.A.	Ethylenediaminetetraacetic acid (EDTA)	17%	Root Canal Irrigant (Smear Layer Removal)

## Clinical Protocol for Root Canal Irrigation

This protocol details the recommended use of **Salvizol™** E.D.T.A. in conjunction with a disinfecting irrigant, such as sodium hypochlorite (NaOCl), during root canal therapy.

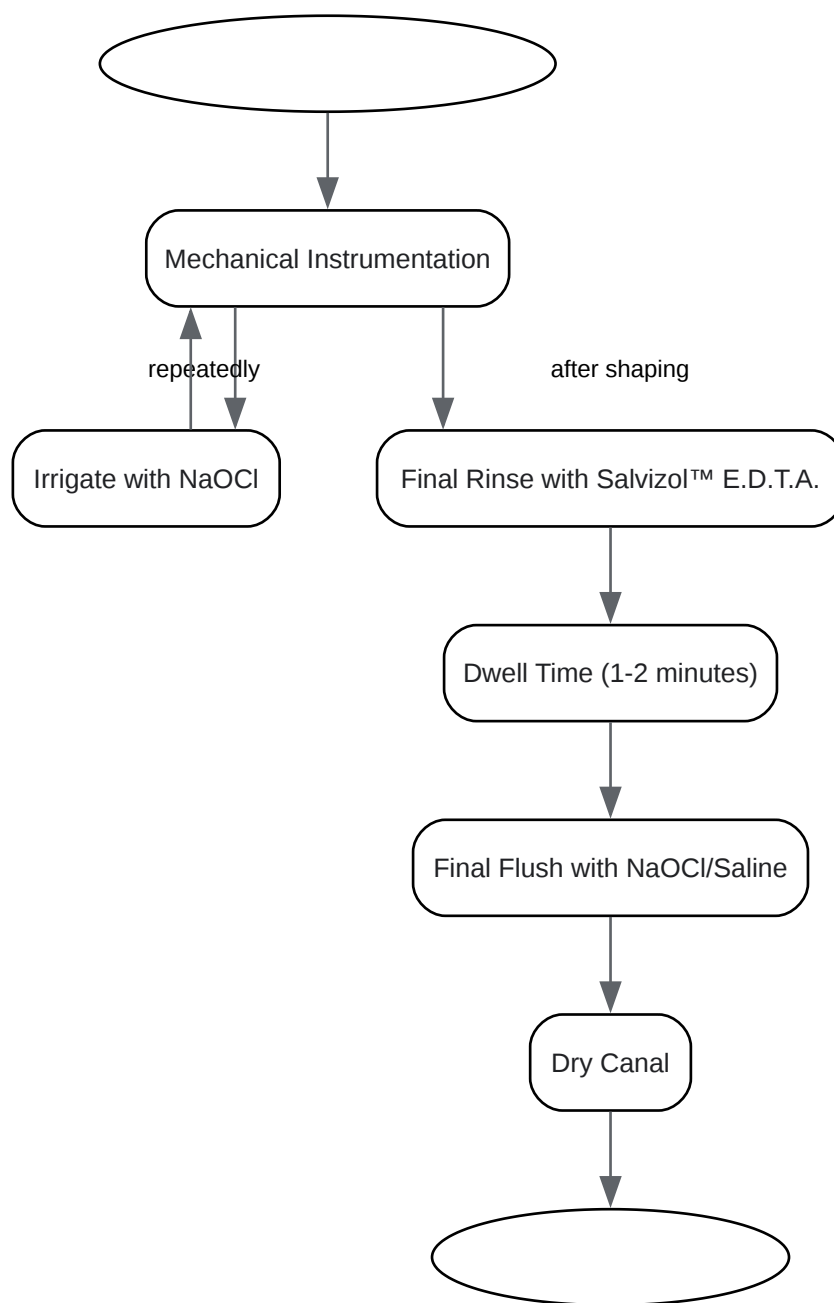
Objective: To effectively clean and disinfect the root canal system by removing both organic and inorganic debris.

Materials:

- **Salvizol™** E.D.T.A. (17%)
- Sodium Hypochlorite (NaOCl) solution (e.g., 2.5% - 5.25%)
- Sterile water or saline
- Endodontic irrigation needles

Procedure:

- Initial Instrumentation and Disinfection: During shaping and cleaning of the root canal, irrigate frequently with NaOCl to dissolve organic tissue and for its antimicrobial effect.[5][6]
- Smear Layer Removal: After the completion of mechanical instrumentation, perform a final rinse with 1-5 mL of 17% **Salvizol™** E.D.T.A.[5]
- Dwell Time: Allow the **Salvizol™** E.D.T.A. to remain in the canal for 1-2 minutes to ensure effective chelation.[4]
- Final Flush: Following the use of **Salvizol™** E.D.T.A., perform a final flush with NaOCl to remove any remaining debris and for final disinfection. It is crucial to rinse with sterile water or saline between EDTA and NaOCl if there is a concern of chemical interaction.
- Drying: Dry the canal thoroughly with paper points before proceeding with obturation.



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Clinical Irrigation Protocol Workflow.

## Summary and Conclusion

The term "**Salvizol**" can refer to two distinct endodontic products. The historical formulation based on bisdequalinium acetate was used as an antiseptic irrigant at concentrations around 0.6%. The contemporary product, **Salvizol™ E.D.T.A.**, is a 17% EDTA solution used as a chelating agent to remove the smear layer. For current clinical studies and protocols, the

recommended concentration of **Salvizol™** E.D.T.A. is 17%. Researchers and clinicians should be precise in identifying the active ingredients of the "**Salvizol**" product they are utilizing to ensure the appropriate application and interpretation of results.

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